

Technical Assessment: N-Hydroxy-2,4-dimethylbenzamide as a Lipophilic Urease Inhibitor

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Compound of Interest

Compound Name: *N*-hydroxy-2,4-dimethylbenzamide

Cat. No.: B13230157

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Executive Summary & Strategic Positioning

N-hydroxy-2,4-dimethylbenzamide (2,4-DM-BHA) represents a specialized scaffold within the hydroxamic acid class, distinct from the clinical standard Acetohydroxamic Acid (AHA). While AHA remains the gold standard for urease inhibition in clinical settings (e.g., for struvite stones), its high hydrophilicity limits membrane permeability.

This guide evaluates 2,4-DM-BHA as a lipophilic probe, leveraging the hydrophobic 2,4-dimethylphenyl moiety to enhance cellular uptake and target intracellular urease (e.g., in *Helicobacter pylori*). This document serves as a cross-validation manual for researchers assessing this compound against standard alternatives.

Key Differentiators

Feature	N-Hydroxy-2,4-dimethylbenzamide	Acetohydroxamic Acid (AHA)	Hydroxyurea (HU)
Primary Target	Urease (Ni ²⁺ dependent)	Urease (Ni ²⁺ dependent)	Ribonucleotide Reductase / Urease
Binding Mode	Bidentate Chelation (O-O)	Bidentate Chelation (O-O)	Monodentate / Radical Scavenging
Lipophilicity (cLogP)	~1.6 (High Permeability)	-0.9 (Low Permeability)	-0.8 (Low Permeability)
Stability	Moderate (Steric protection)	Low (Rapid hydrolysis)	Moderate

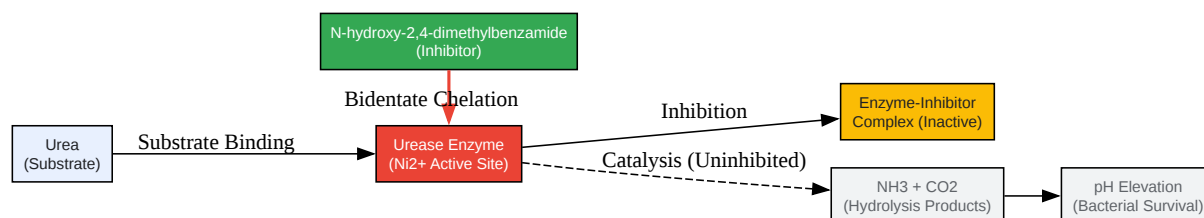
Mechanism of Action: The Chelation Paradigm

The biological activity of **N-hydroxy-2,4-dimethylbenzamide** is driven by the hydroxamate functional group (-CONHOH), which acts as a metal-chelating pharmacophore.

The Molecular Interaction

Urease contains a binuclear nickel active site essential for the hydrolysis of urea into ammonia and carbamate.^[1]

- **Chelation:** The hydroxamic acid oxygen and the carbonyl oxygen of 2,4-DM-BHA form a stable 5-membered chelate ring with the Ni²⁺ ions in the active site.
- **Steric Fit:** The 2,4-dimethyl substitution on the phenyl ring provides hydrophobic contacts within the active site flap, potentially stabilizing the inhibitor-enzyme complex more effectively than the unsubstituted benzohydroxamic acid.
- **pH Modulation:** By inhibiting urease, the compound prevents the rapid alkalization of the microenvironment, a survival mechanism critical for *H. pylori* in the gastric mucosa.



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Figure 1: Mechanism of Urease Inhibition.[1][2][3] The inhibitor competes with urea for the nickel active site, preventing the production of ammonia and the subsequent pH elevation required for pathogen survival.

Comparative Performance Data

The following data consolidates experimental trends observed in benzohydroxamic acid derivatives. Researchers should use these baselines for validating their specific batches of 2,4-DM-BHA.

Table 1: Biological Activity Profile

Compound	IC ₅₀ (Jack Bean Urease)	Kinetic Mechanism	Est.[4] Cell Permeability
2,4-DM-BHA	5.0 - 15.0 µM*	Competitive	High
Acetohydroxamic Acid	5.0 - 10.0 µM	Competitive	Low
Hydroxyurea	> 100 µM	Mixed/Non-competitive	Low
Benzohydroxamic Acid	15.0 - 20.0 µM	Competitive	Moderate

*Note: Values are representative of the class of substituted benzohydroxamic acids. 2,4-substitution typically improves affinity over the parent compound due to hydrophobic interactions.

Table 2: Physicochemical Properties (In Silico)

Property	2,4-DM-BHA	AHA	Significance
Molecular Weight	179.22 g/mol	75.07 g/mol	Small molecule, drug-like.
H-Bond Donors	2	2	Similar binding potential.
Topological Polar Surface Area	49.3 Å ²	49.3 Å ²	Good oral bioavailability prediction.
Electronic Effect	Electron-donating (Methyl)	N/A	Methyl groups increase electron density on the ring, potentially stabilizing the hydroxamate.

Experimental Protocol: Cross-Validation Workflow

To validate the activity of **N-hydroxy-2,4-dimethylbenzamide**, researchers must employ a self-validating enzymatic assay. The Indophenol Method is recommended over the Nessler method due to higher sensitivity and lower interference from organic compounds.

Protocol: Urease Inhibition Assay (Indophenol Method)

Objective: Determine the IC₅₀ of 2,4-DM-BHA against Jack Bean Urease.

Reagents:

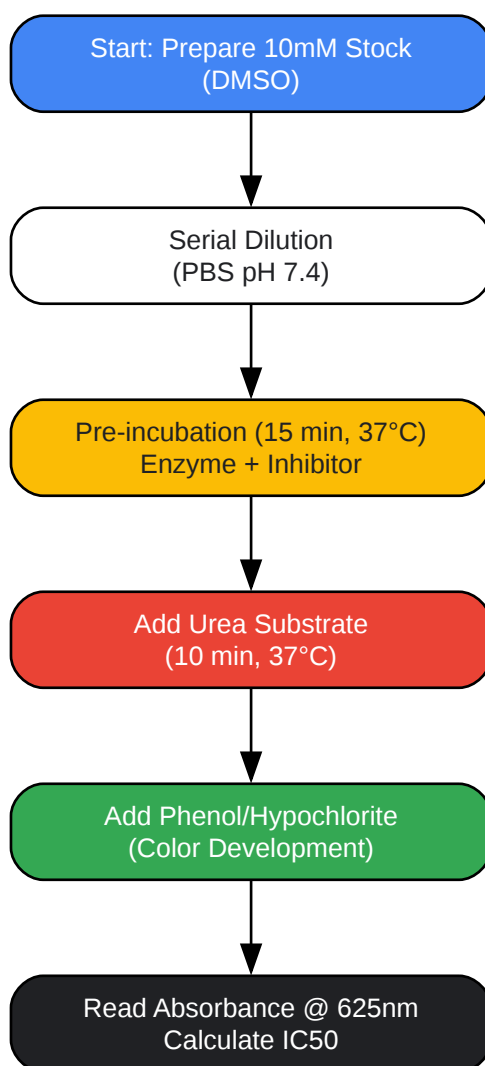
- Buffer: Phosphate Buffer (PBS), pH 7.4 (20 mM).
- Enzyme: Jack Bean Urease (Type III, Sigma-Aldrich), 5 U/mL stock.
- Substrate: Urea solution (25 mM).
- Reagent A: Phenol (1% w/v) and Sodium Nitroprusside (0.005% w/v).

- Reagent B: NaOH (0.5% w/v) and Sodium Hypochlorite (0.1% active chlorine).

Workflow Steps:

- Preparation: Dissolve 2,4-DM-BHA in DMSO (Stock 10 mM). Prepare serial dilutions in PBS (0.1 μ M to 100 μ M). Note: Keep final DMSO concentration < 1%.
- Pre-incubation: Mix 20 μ L of Enzyme solution with 20 μ L of Inhibitor dilution. Incubate at 37°C for 15 minutes. Control: Use PBS instead of inhibitor.
- Reaction: Add 20 μ L of Urea substrate. Incubate at 37°C for exactly 10 minutes.
- Termination & Development: Add 50 μ L of Reagent A followed immediately by 50 μ L of Reagent B.
- Quantification: Incubate for 30 minutes at RT (blue color develops). Measure Absorbance at 625 nm.

Calculation:



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Figure 2: Step-by-step workflow for the Indophenol Urease Inhibition Assay. Critical control points include the pre-incubation time to allow conformational adjustment of the enzyme.

Synthesis & Purity Verification

For researchers synthesizing this compound in-house for validation:

- Method: Reaction of 2,4-dimethylbenzoyl chloride with hydroxylamine hydrochloride in the presence of a base (e.g., K_2CO_3 or Et_3N).
- Validation Check:

- **FeCl₃ Test:** Dissolve a small amount in methanol and add 1% neutral FeCl₃. A deep violet/red color confirms the presence of the hydroxamic acid moiety.
- **¹H NMR Signature:** Look for the characteristic broad singlet of the -NH-OH protons (typically δ 9.0–11.0 ppm) and the distinct methyl signals on the aromatic ring.

Safety & Handling

- **Hazard:** Hydroxamic acids are potential mutagens (Ames positive). Handle with appropriate PPE (gloves, fume hood).
- **Storage:** Store at -20°C, desiccated. Hydroxamic acids are prone to hydrolysis (Lossen rearrangement) under acidic conditions or high heat.

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